

EBC-46 (Tigilanol Tiglate): A Deep Dive into its Molecular Pathways in Oncology

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Compound of Interest

Compound Name: Tigilanol Tiglate

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Introduction

EBC-46, chemically known as **tigilanol tiglate**, is a novel small molecule diterpene ester derived from the seeds of the Australian blushwood tree, *Fontainea picrosperma*. It is being developed as an intratumoral agent for the treatment of a range of solid tumors. EBC-46 has demonstrated a rapid and potent anti-tumor effect in both veterinary and human clinical trials, leading to its approval under the trade name STELFONTA® for the treatment of canine mast cell tumors.^{[1][2]} This technical guide provides an in-depth analysis of the molecular pathways underpinning the therapeutic action of EBC-46, offering a valuable resource for researchers and professionals in the field of oncology drug development.

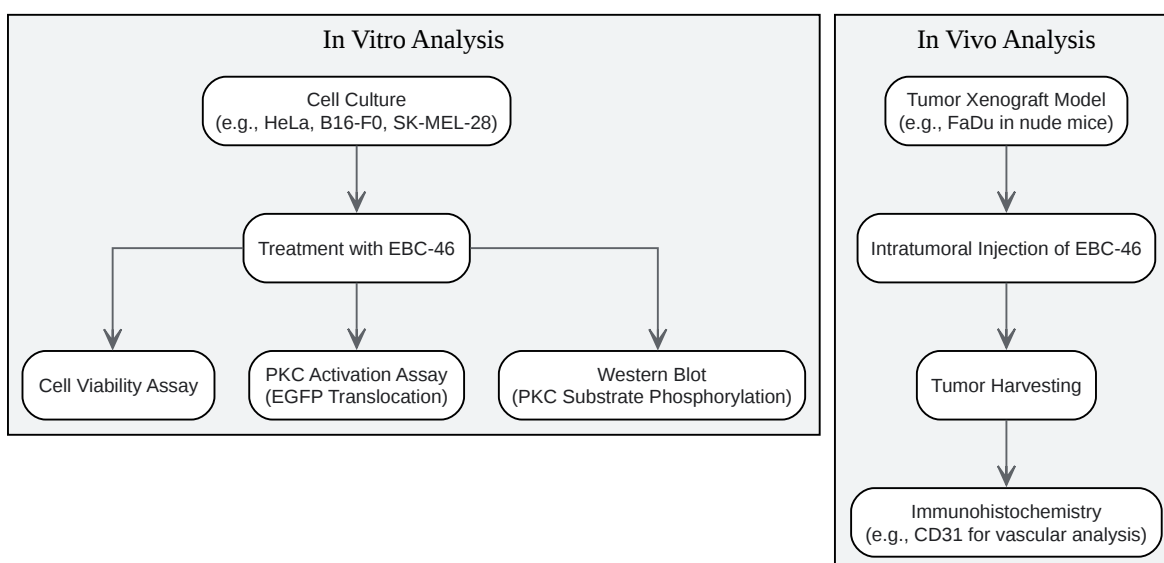
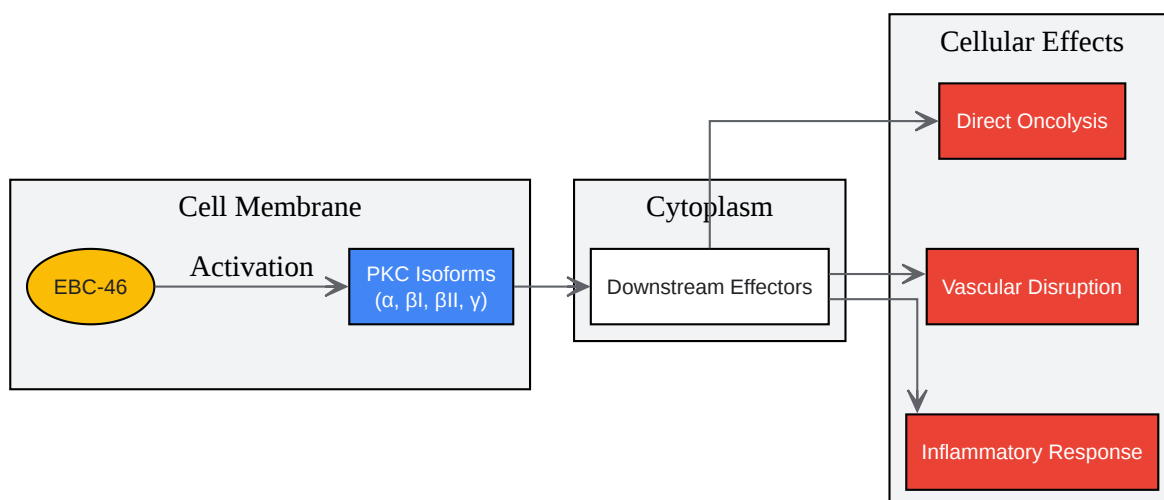
The mechanism of action of EBC-46 is multifaceted, primarily revolving around the activation of specific isoforms of Protein Kinase C (PKC). This initial event triggers a cascade of downstream effects, including direct tumor cell death (oncolysis), disruption of the tumor vasculature, and the induction of a potent localized inflammatory response, which collectively contribute to the rapid and efficient ablation of solid tumors.^{[1][3]}

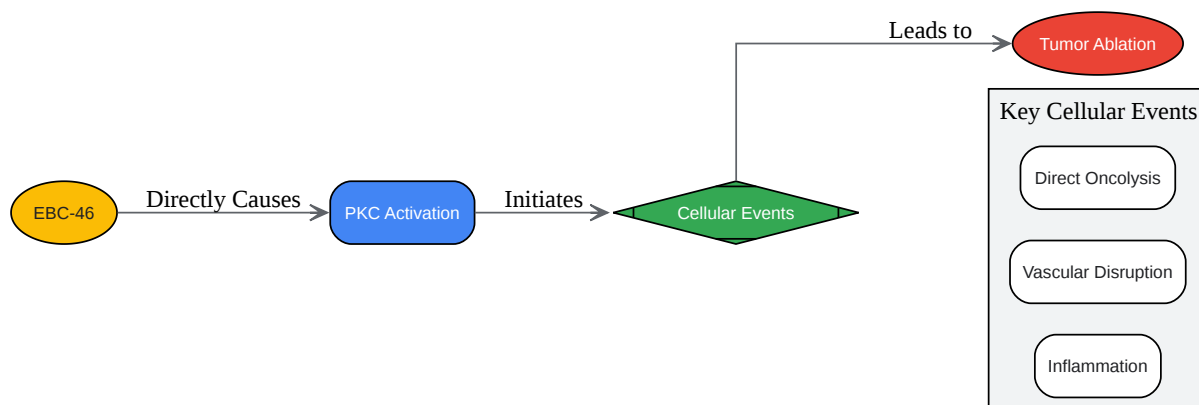
Core Molecular Pathway: Protein Kinase C Activation

The central tenet of EBC-46's molecular action is its role as a potent activator of the Protein Kinase C (PKC) family of enzymes.^[4] PKCs are serine/threonine kinases that play crucial roles in regulating various cellular processes, including proliferation, differentiation, and apoptosis. EBC-46 has been shown to selectively activate a specific subset of PKC isoforms, primarily the classical (conventional) isoforms: PKC- α , PKC- β I, PKC- β II, and to a lesser extent, the novel isoform PKC- γ .

This activation is critical for the anti-tumor efficacy of EBC-46. Studies have demonstrated that the co-injection of a pan-PKC inhibitor, bisindolylmaleimide-1, significantly reduces the therapeutic effect of EBC-46 in vivo. The activation of these specific PKC isoforms initiates a complex and interconnected series of downstream signaling events that ultimately lead to tumor destruction.

Signaling Pathway Diagram





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References

- 1. researchgate.net [researchgate.net]
- 2. Tigilanol tiglate is an oncolytic small molecule that induces immunogenic cell death and enhances the response of both target and non-injected tumors to immune checkpoint blockade - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Tigilanol Tiglate-Induced Changes in Secretome Profiles Alter C-Met Phosphorylation and Cell Surface Protein Expression in H357 Head and Neck Cancer Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
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